

1-(4-Bromophenyl)ethyl methyl ether CAS number 59891-97-3

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)ethyl methyl ether

Cat. No.: B1278683

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Technical Guide: 1-(4-Bromophenyl)ethyl methyl ether

CAS Number: 59891-97-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(4-Bromophenyl)ethyl methyl ether is a halogenated aromatic ether. Halogenated organic molecules are of significant interest in medicinal chemistry and materials science due to the unique properties conferred by the halogen atom, such as altered lipophilicity, metabolic stability, and potential for specific intermolecular interactions. This document provides a comprehensive technical overview of **1-(4-Bromophenyl)ethyl methyl ether**, summarizing its known physicochemical properties, outlining a detailed synthesis protocol, and noting the availability of spectral data for characterization.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **1-(4-Bromophenyl)ethyl methyl ether** is presented in Table 1. These properties are essential for understanding the compound's behavior in various experimental settings.

Table 1: Physicochemical Data for **1-(4-Bromophenyl)ethyl methyl ether**

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BrO	[1][2]
Molecular Weight	215.09 g/mol	[1]
CAS Number	59891-97-3	[1][2]
Boiling Point (Predicted)	231.8 ± 15.0 °C	[3]
Density (Predicted)	1.327 ± 0.06 g/cm ³	[3]
Appearance	White to light brown crystalline powder (for the precursor alcohol)	[4][5]
InChIKey	DUCFFBWPWJEFDI-UHFFFAOYSA-N	[2]

Experimental Protocols

The synthesis of **1-(4-Bromophenyl)ethyl methyl ether** can be achieved through a two-step process: the synthesis of the precursor alcohol, 1-(4-bromophenyl)ethanol, followed by its methylation.

Synthesis of 1-(4-bromophenyl)ethanol (Precursor)

The precursor alcohol can be synthesized via the reduction of 1-(4-bromophenyl)ethanone. A general procedure is as follows:

Materials:

- 1-(4-bromophenyl)ethanone
- Sodium borohydride (NaBH₄)
- Methanol
- Dichloromethane

- Water
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve 1-(4-bromophenyl)ethanone in methanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add sodium borohydride to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1-2 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure.
- Extract the aqueous layer with dichloromethane (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 1-(4-bromophenyl)ethanol.^{[5][6]}

Synthesis of 1-(4-Bromophenyl)ethyl methyl ether

The methylation of 1-(4-bromophenyl)ethanol can be accomplished using a Williamson ether synthesis.

Materials:

- 1-(4-bromophenyl)ethanol
- Sodium hydride (NaH , 60% dispersion in mineral oil)

- Anhydrous tetrahydrofuran (THF)
- Methyl iodide (CH_3I)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add a suspension of sodium hydride in anhydrous THF.
- Cool the suspension in an ice bath.
- Slowly add a solution of 1-(4-bromophenyl)ethanol in anhydrous THF to the stirred suspension.
- Allow the mixture to stir at 0°C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes.
- Cool the reaction mixture back to 0°C and slowly add methyl iodide.
- Allow the reaction to warm to room temperature and stir overnight.
- Monitor the reaction progress by TLC.
- Upon completion, carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the organic layer under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel to obtain **1-(4-Bromophenyl)ethyl methyl ether**.

Spectral Data

Characterization of **1-(4-Bromophenyl)ethyl methyl ether** is crucial for confirming its identity and purity. The following spectral data are available for this compound on SpectraBase:

- ¹³C NMR Spectroscopy: Confirms the carbon framework of the molecule.[\[7\]](#)
- Mass Spectrometry (GC-MS): Determines the molecular weight and fragmentation pattern.
[\[7\]](#)[\[8\]](#)
- Fourier-Transform Infrared (FTIR) Spectroscopy: Identifies the functional groups present in the molecule.[\[8\]](#)

Researchers are advised to consult SpectraBase for detailed spectral information. For the precursor, 1-(4-bromophenyl)ethanol, ¹³C NMR and IR spectra are also available.[\[9\]](#)[\[10\]](#)

Biological Activity and Drug Development Potential

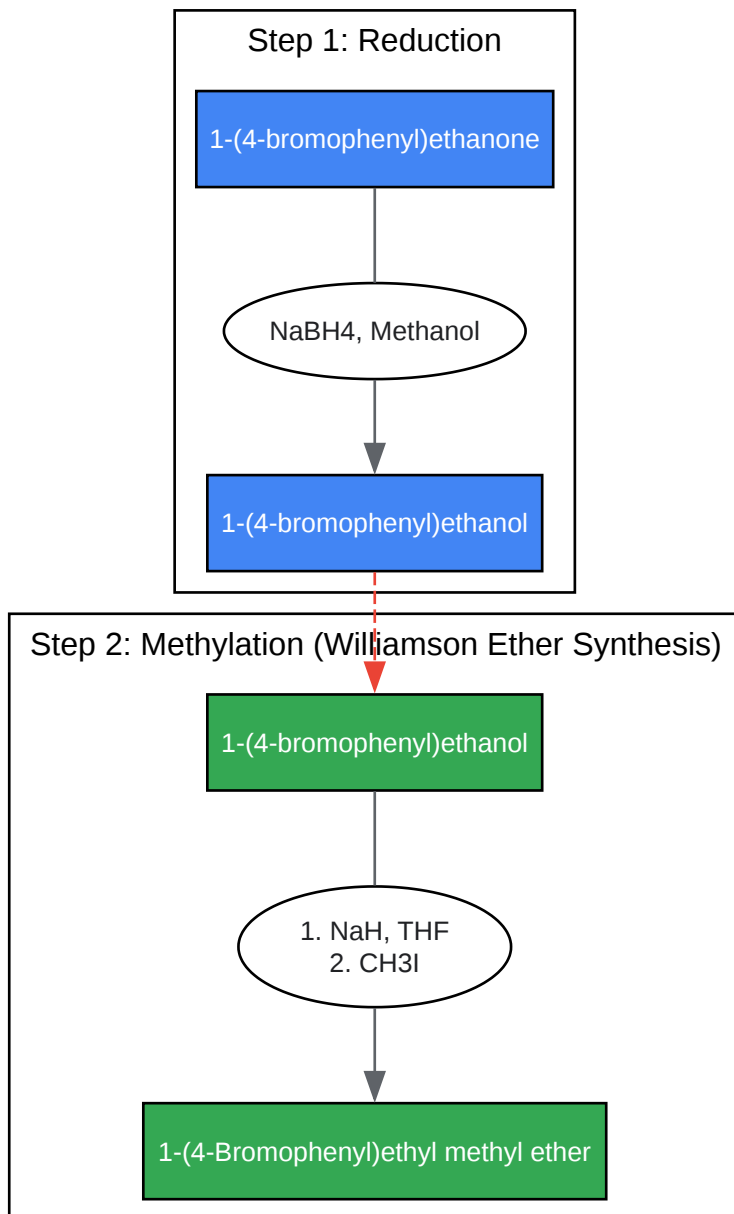
As of the date of this document, a thorough search of the scientific literature and chemical databases has not revealed any published studies on the biological activity, signaling pathway interactions, or applications in drug development specifically for **1-(4-Bromophenyl)ethyl methyl ether**. While compounds containing a bromophenyl moiety are prevalent in medicinal chemistry, no data is currently available for this particular molecule.[\[11\]](#)[\[12\]](#)

Visualizations

Synthesis Workflow

The following diagram illustrates the two-step synthesis of **1-(4-Bromophenyl)ethyl methyl ether**.

Synthesis of 1-(4-Bromophenyl)ethyl methyl ether

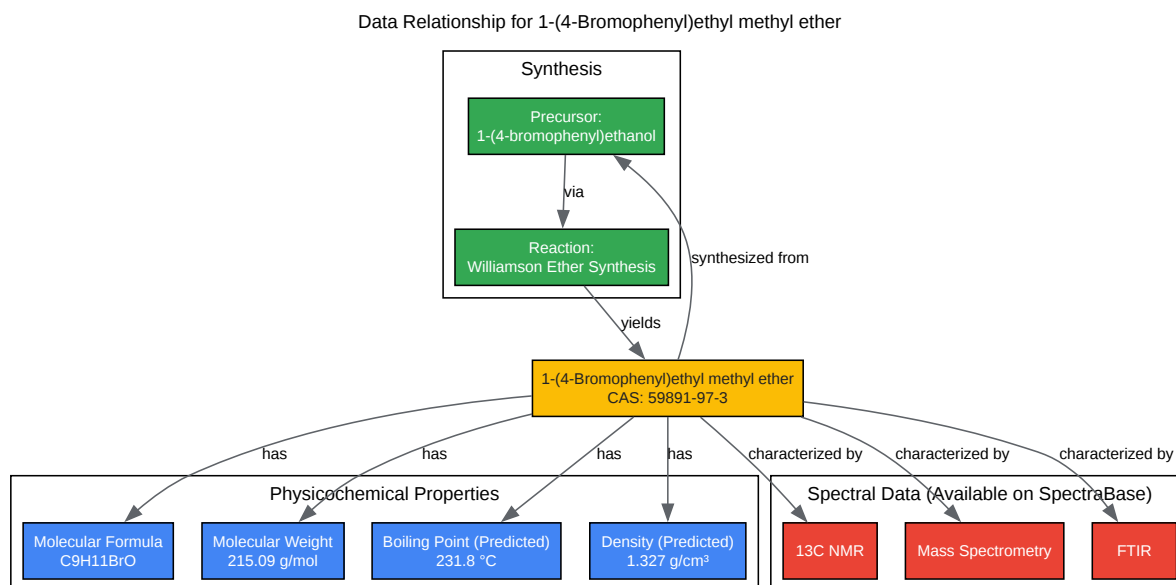


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Caption: Workflow for the synthesis of **1-(4-Bromophenyl)ethyl methyl ether**.

Logical Relationship of Compound Data

This diagram shows the relationship between the compound and its associated data.



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Caption: Relationship between the compound and its associated data.

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